

ML210 stability and long-term storage conditions

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Compound of Interest

Compound Name: SID 24785302

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Technical Support Center: ML210

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and long-term storage of ML210.

ML210 Storage and Solubility Data

Proper storage and handling of ML210 are critical for maintaining its integrity and ensuring reliable experimental outcomes. The following table summarizes key quantitative data on recommended storage conditions and solubility.



Parameter	Condition	Value	Source(s)
Storage (Powder)	Temperature	-20°C	[1][2]
Duration	Up to 3 years	[2][3][4]	
Storage (in Solvent)	Temperature	-80°C	[1][2][3][4]
Duration at -80°C	Up to 2 years	[1]	
Temperature	-20°C	[1][2][4]	
Duration at -20°C	Up to 1 year	[1][4]	
Solubility	DMSO	≥ 10 mg/mL	[2]
11 mg/mL (23.14 mM)	[3]		
15 mg/mL (31.55 mM)	[4]		
24 mg/mL (50.49 mM)	[4]		
Soluble to 50 mM			
DMF	10 mg/mL	 [5]	
Ethanol	Slightly soluble	[5]	
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	[5]	

Troubleshooting Guide

This guide addresses specific issues that users may encounter during their experiments with ML210.

Question: My ML210 solution appears to have precipitated after dilution in an aqueous buffer. What should I do?

Answer: Precipitation of organic compounds like ML210 when diluted in aqueous media is a common issue. Here are some steps to address this:

Troubleshooting & Optimization





- Pre-warm solutions: Before dilution, gently warm both the concentrated ML210 stock solution and the aqueous buffer to 37°C to prevent precipitation caused by temperature shock.[3]
- Use a gradient dilution: Instead of diluting the stock directly into the final aqueous medium, perform a serial dilution in a solvent compatible with both DMSO and water, if your experiment allows.
- Sonication: If precipitation occurs, gentle sonication can help redissolve the compound.[3]
- Optimize solvent concentration: Ensure the final concentration of the stock solvent (e.g., DMSO) in your aqueous medium is as low as possible while maintaining solubility.

Question: I am not observing the expected biological activity of ML210 in my cell-based assay. Could this be a stability issue?

Answer: While several factors can contribute to a lack of activity, ML210 stability could be a contributing factor. Consider the following:

- Prodrug Activation: ML210 is a prodrug that requires cellular transformation to become an active GPX4 inhibitor.[5][6] The cell line you are using may lack the necessary metabolic machinery for this conversion.
- Improper Storage: Verify that both the solid compound and stock solutions have been stored at the recommended temperatures (-20°C for powder, -80°C for solutions) to prevent degradation.[1][2][3][4]
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles of your stock solutions, as this can lead to degradation. It is recommended to aliquot the stock solution into single-use vials.[4]
- Solution Age: Use freshly prepared dilutions for your experiments. Do not store diluted, aqueous solutions of ML210 for extended periods.

Question: I received my vial of ML210 powder and it appears to be empty. What should I do?

Answer: Due to the small quantities and electrostatic properties of the powder, it may adhere to the walls or cap of the vial, making it difficult to see. It is recommended to centrifuge the vial briefly to collect all the powder at the bottom before adding your solvent.[3]



Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for ML210 powder?

A1: For long-term storage, ML210 powder should be stored at -20°C.[2] Under these conditions, it can be stable for up to 3 years.[2][3][4]

Q2: How should I prepare and store stock solutions of ML210?

A2: ML210 is soluble in DMSO.[2][3][4][5][7] Prepare a concentrated stock solution in DMSO (e.g., 10-50 mM). For long-term storage, aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles and store at -80°C for up to 2 years or -20°C for up to 1 year.[1][4]

Q3: Is ML210 sensitive to light?

A3: While specific data on light sensitivity is not readily available, it is good laboratory practice to store stock solutions in amber vials or protected from light to minimize potential photodegradation.

Q4: What is the mechanism of action of ML210?

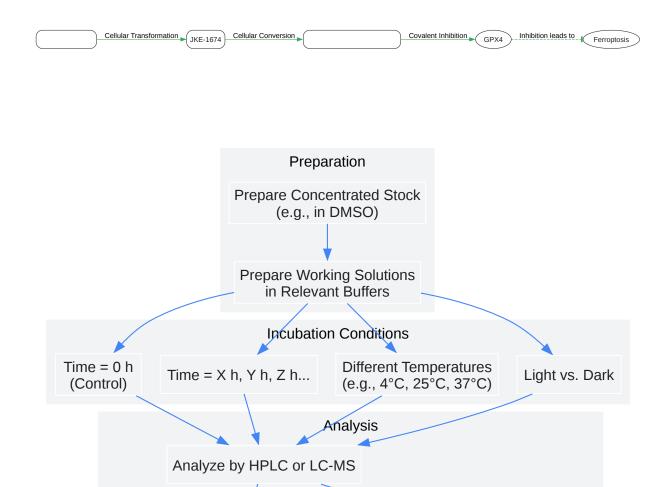
A4: ML210 is a selective and covalent inhibitor of glutathione peroxidase 4 (GPX4).[1][2] It acts as a prodrug and undergoes cellular transformation to its active form, which then binds to GPX4, leading to an accumulation of lipid peroxides and inducing a form of cell death called ferroptosis.[5][6]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the cellular processing of ML210 and a general workflow for assessing its stability.

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